

Technical Guide: Physical Properties of Ethyl 2-Oxocyclohexanecarboxylate

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Compound of Interest

Compound Name: Ethyl 2-oxocyclohexanecarboxylate

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Introduction

Ethyl 2-oxocyclohexanecarboxylate (CAS No. 1655-07-8) is a versatile intermediate in organic synthesis, playing a significant role in the production of pharmaceuticals, agrochemicals, and flavoring agents.^[1] Its unique molecular structure, featuring a ketone and an ester functional group on a cyclohexane ring, allows for a variety of chemical transformations, making it a valuable building block in the development of complex bioactive molecules.^[1] This guide provides a comprehensive overview of the key physical properties of **ethyl 2-oxocyclohexanecarboxylate**, along with detailed experimental protocols for their determination and a representative reaction workflow.

Physical and Chemical Properties

Ethyl 2-oxocyclohexanecarboxylate is typically a clear, colorless to pale yellow liquid.^{[1][2]} It is important to note that this compound exists as a mixture of keto-enol tautomers.^[3] The quantitative physical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ O ₃	[1][4]
Molecular Weight	170.21 g/mol	[1][5]
Appearance	Clear colorless to pale yellow liquid	[1][2]
Density	~1.060 - 1.064 g/mL at 25 °C	[1][6]
Boiling Point	106 °C at 11 mmHg; 160 °C at 99.8 mmHg	[1][7]
Melting Point	Not available	[8][9]
Refractive Index (n _{20/D})	1.477 - 1.479	[1][6]
Flash Point	85 °C (185 °F)	[7][8]
Solubility	Sparingly soluble in water; Soluble in chloroform and methanol	[2][10]
pKa (Predicted)	12.06 ± 0.20	[2]

Experimental Protocols

Accurate determination of physical properties is crucial for the characterization and application of chemical compounds. The following sections detail the methodologies for measuring key physical properties of liquid organic compounds like **ethyl 2-oxocyclohexanecarboxylate**.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of a small quantity of liquid is the capillary method.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., aluminum block)

- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Stand and clamp

Procedure:

- A small amount of **ethyl 2-oxocyclohexanecarboxylate** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- The entire assembly is clamped and immersed in a heating bath (e.g., oil in a Thiele tube).
- The apparatus is heated gently and slowly.
- As the temperature approaches the boiling point, a stream of bubbles will begin to emerge from the open end of the capillary tube.
- The boiling point is recorded as the temperature at which a rapid and continuous stream of bubbles is observed.

Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. For liquids, a pycnometer or a volumetric flask provides a precise method for its determination.

Apparatus:

- Pycnometer or a small volumetric flask with a stopper

- Analytical balance
- Constant temperature water bath

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance (m_1).
- The pycnometer is filled with distilled water and placed in a constant temperature bath (e.g., 25 °C) until it reaches thermal equilibrium. The volume is adjusted to the calibration mark, and the pycnometer is reweighed (m_2).
- The pycnometer is emptied, dried thoroughly, and then filled with **ethyl 2-oxocyclohexanecarboxylate**.
- The filled pycnometer is brought to the same constant temperature as the water, the volume is adjusted, and it is weighed again (m_3).
- The density of the liquid is calculated using the following formula: $\text{Density} = [(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the measurement temperature}$.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is useful for identifying and assessing the purity of liquid samples.

Apparatus:

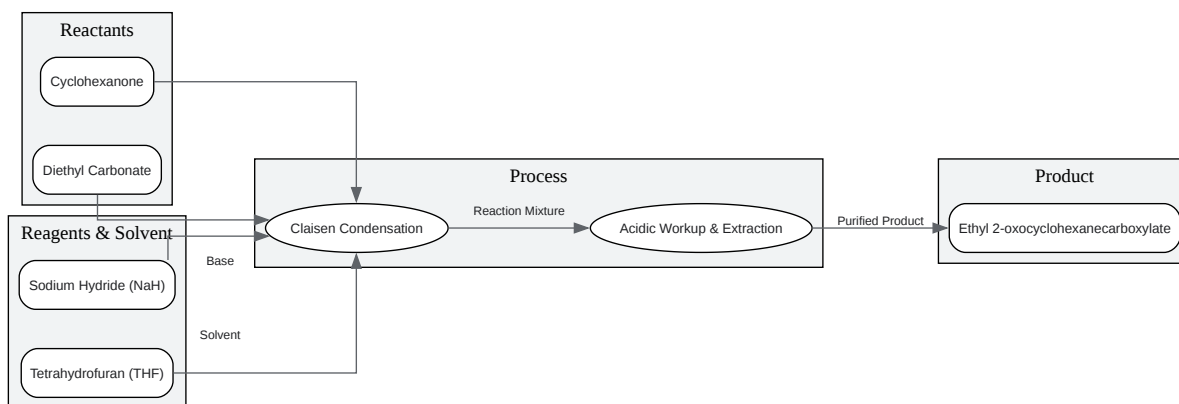
- Abbe refractometer
- Constant temperature water circulator
- Dropper
- Ethanol and lens paper for cleaning

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index.
- The prism surfaces of the refractometer are cleaned with ethanol and lens paper.
- A few drops of **ethyl 2-oxocyclohexanecarboxylate** are placed on the lower prism using a dropper.
- The prisms are closed and locked.
- The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- The refractive index is read from the instrument's scale.
- The temperature at which the measurement is taken should be recorded, as the refractive index is temperature-dependent. A constant temperature is typically maintained using a water circulator.

Synthetic Workflow Example

Ethyl 2-oxocyclohexanecarboxylate is a key starting material in many organic reactions. One such application is its use in the synthesis of more complex molecules. A representative synthetic protocol is the Claisen condensation reaction between cyclohexanone and diethyl carbonate to produce **ethyl 2-oxocyclohexanecarboxylate**.^[11]^[12]



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Caption: Synthetic workflow for the preparation of **ethyl 2-oxocyclohexanecarboxylate**.

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